

safety data sheet (SDS) analysis for 3-Ethenylcyclohexan-1-amine

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Compound of Interest

Compound Name: 3-Ethenylcyclohexan-1-amine

Cat. No.: B13077262

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Technical Safety Analysis: 3-Ethenylcyclohexan-1-amine

A Predictive Toxicology & Handling Framework for Novel Intermediates

Executive Summary & Chemical Architecture

3-Ethenylcyclohexan-1-amine (also known as 3-Vinylcyclohexylamine) represents a bifunctional chemical intermediate often utilized in the synthesis of advanced polymers and pharmaceutical pharmacophores. Its structure combines a nucleophilic primary amine with a reactive vinyl group on a cyclohexane scaffold.

This guide addresses a critical gap in standard safety literature: the handling of "dual-threat" molecules where specific experimental toxicity data may be sparse. By applying Structure-Activity Relationship (SAR) principles, we derive a safety profile that treats this molecule as a corrosive sensitizer with significant polymerization potential.

Chemical Identity Table

Parameter	Detail
IUPAC Name	3-Ethenylcyclohexan-1-amine
Common Synonyms	3-Vinylcyclohexylamine; 3-Vinylcyclohexan-1-amine
CAS Number	1391328-84-9 (Specific isomer); 100-40-3 (Parent Vinylcyclohexene reference)
Molecular Formula	C ₈ H ₁₅ N
Molecular Weight	~125.21 g/mol
Physical State	Colorless to pale yellow liquid (Predicted)
Functional Groups	Primary Amine (-NH ₂), Alkene (-CH=CH ₂)

Hazard Identification: The "Dual-Threat" Profile

In the absence of a fully validated REACH dossier for this specific isomer, safety protocols must be grounded in the Functional Group Contribution Method. We must assume the worst-case hazards associated with its constituent parts: the alkalinity of cyclohexylamine and the reactivity of vinyl monomers.

Derived GHS Classification

Based on SAR analysis of analogous structures (e.g., Cyclohexylamine, Allylamine).

Hazard Class	Category	Hazard Statement (H-Code)	Mechanism / Justification
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.	Primary amines typically exhibit pH > 11.5, causing rapid saponification of skin lipids (liquefactive necrosis).
Eye Damage	1	H318: Causes serious eye damage.[1]	Direct alkaline attack on the cornea; irreversible opacity risk.
Flammable Liquid	3 or 4	H226/H227: Flammable/Combustible liquid.	Estimated Flash Point: 45°C–60°C (based on MW and polarity).
Skin Sensitization	1	H317: May cause an allergic skin reaction.	The vinyl group acts as a Michael acceptor (electrophile) capable of haptenizing skin proteins.
Acute Tox (Oral)	4	H302: Harmful if swallowed.	Consistent with cyclic amine toxicity profiles.

The Toxicological Mechanism

The danger of **3-Ethenylcyclohexan-1-amine** lies in its ability to attack biological tissue via two distinct pathways:

- **Alkaline Hydrolysis (Immediate):** The amine group protonates upon contact with moisture on the skin/mucosa, generating hydroxide ions (). This dissolves fatty tissues and denatures proteins immediately.
- **Michael Addition (Delayed/Systemic):** The vinyl group (

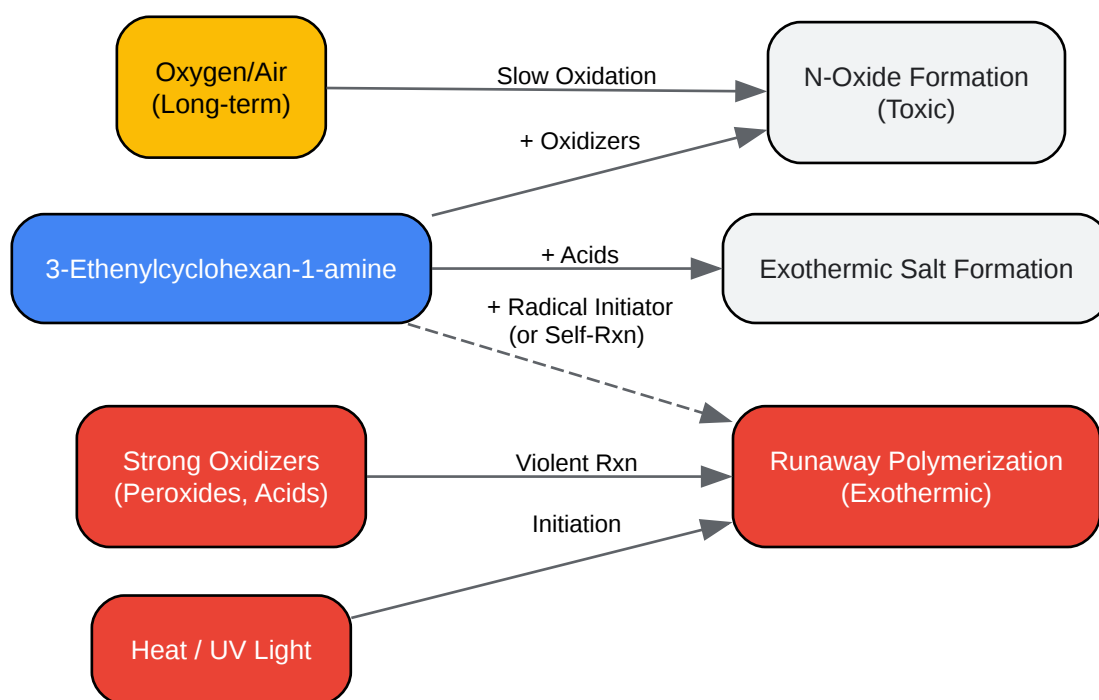
) is susceptible to nucleophilic attack by biological thiols (e.g., glutathione) or amines in DNA/proteins. This alkylation mechanism is the primary driver for sensitization and potential genotoxicity.

Reactivity & Storage: The Polymerization Risk

Unlike simple amines, this molecule carries its own polymerization trigger. The amine group of one molecule can theoretically attack the vinyl group of another (self-Michael addition), or the vinyl groups can undergo radical polymerization if stabilizers are depleted.

Visualization: Reactivity Pathways

The following diagram illustrates the competing reactive pathways that dictate storage and incompatibility logic.



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Figure 1: Reactivity pathways highlighting the incompatibility with oxidizers and the risk of exothermic polymerization.

Storage Protocol

- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Oxygen promotes radical formation on the vinyl group and oxidation of the amine.
- Temperature: Refrigerate (2–8°C). Heat accelerates the autopolymerization rate.
- Stabilizers: Check if the commercial supply is stabilized (e.g., with BHT or Hydroquinone). If distilled, the stabilizer is removed, and the distillate must be used immediately or re-stabilized.
- Incompatibilities: Segregate strictly from Acids (violent heat generation), Acid Chlorides (violent reaction), and Peroxides (initiation of polymerization).

Safe Handling & Engineering Controls

Reliance on PPE alone is a failure of safety planning. Engineering controls are the primary defense against volatile, corrosive amines.

Ventilation Requirements

- Fume Hood: Mandatory. Minimum face velocity of 100 fpm (0.5 m/s).
- Scrubbing: If used in large quantities (>100g), exhaust should pass through an acid scrubber to neutralize amine vapors before release.

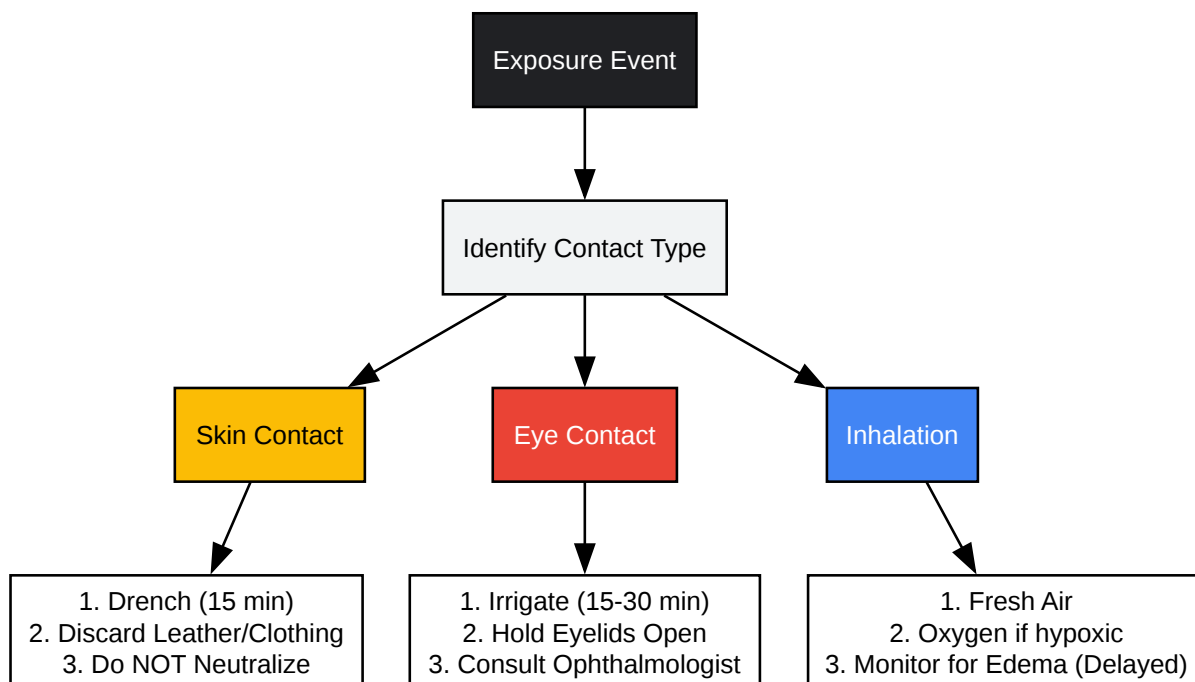
PPE Selection Matrix

Standard nitrile gloves are often insufficient for prolonged contact with unsaturated amines and cyclic solvents.

PPE Layer	Recommendation	Rationale
Gloves (Splash)	Nitrile (Double gloved)	Acceptable for incidental splash only. Change immediately upon contact.
Gloves (Immersion)	Laminate (Silver Shield/EVOH)	Cyclic amines can permeate nitrile. Laminate films provide >4h breakthrough time.
Eye Protection	Goggles + Face Shield	Safety glasses are insufficient. Vapors can cause "blue haze" (corneal edema) even without liquid splash.
Body	Chem-Resistant Apron	Tyvek or similar to prevent clothing saturation.

Visualization: Exposure Response Logic

A decision tree for immediate response to exposure events.



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Figure 2: Immediate response protocols. Note the prohibition on neutralizing skin burns (exothermic risk).

Experimental Deactivation & Waste Disposal

Never dispose of **3-Ethenylcyclohexan-1-amine** directly into organic solvent waste streams containing acetone or chloroform, as dangerous reactions may occur.

Quenching Protocol:

- Dilution: Dilute the waste amine into a beaker of ice-cold water (slowly).
- Neutralization: Slowly add 1M Hydrochloric Acid (HCl) or Sulfuric Acid () while stirring and monitoring temperature.
- Endpoint: Adjust pH to ~6–8. The amine is now converted to its non-volatile ammonium salt (e.g., 3-ethenylcyclohexylammonium chloride).
- Disposal: This aqueous salt solution can often be disposed of via standard aqueous waste streams, subject to local regulations (EPA/RCRA).

References

- PubChem.Compound Summary: 3-Vinyl-1-cyclohexene (Parent Structure Analog). National Library of Medicine. [\[Link\]](#)
- ECHA (European Chemicals Agency).Registration Dossier: Cyclohexylamine (General Amine Toxicity Reference).[2][\[Link\]](#)

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Sources

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